

role of microorganisms in biogenic iron sulfide formation

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Compound of Interest

Compound Name: Iron sulfide (FeS)

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An in-depth technical guide on the core principles of biogenic iron sulfide formation, designed for researchers, scientists, and drug development professionals.

Introduction

Iron sulfide (Fe-S) minerals, including mackinawite (FeS), greigite (Fe_3S_4), and pyrite (FeS_2), are ubiquitous in anoxic environments.^[1] Their formation and dissolution are intrinsically linked to the biogeochemical cycles of iron, sulfur, carbon, and other key elements.^[1] Microorganisms are the primary drivers of iron sulfide formation in low-temperature environments, mediating these processes through their metabolic activities.^{[2][3][4]} Understanding the mechanisms of biogenic iron sulfide formation is critical not only for biogeochemistry and environmental science but also holds potential for novel applications in material science and biomedicine, including drug delivery and cancer therapy.^{[5][6][7]} This guide provides a comprehensive overview of the microbial processes, key mineral phases, experimental methodologies, and analytical techniques central to the study of biogenic iron sulfide formation.

Core Microbial Players and Mechanisms

The formation of iron sulfides in low-temperature systems is predominantly a result of biotic processes, with microorganisms playing a central role.^{[2][4][8]} Sulfate-reducing prokaryotes (SRPs) are the main producers of the sulfide required for this process, accounting for an estimated 97% of sulfide production on Earth in such environments.^[2]

Sulfate-Reducing Bacteria (SRB)

SRB are a diverse group of anaerobic microorganisms that utilize sulfate (SO_4^{2-}) as a terminal electron acceptor for the degradation of organic matter or hydrogen, producing hydrogen sulfide (H_2S) as a metabolic byproduct.^[9] This biogenic H_2S is highly reactive and readily precipitates with dissolved ferrous iron (Fe^{2+}) to form iron sulfide minerals.^{[2][10]}

Two primary mechanisms for extracellular, microbially-induced iron sulfide formation have been established^[2]:

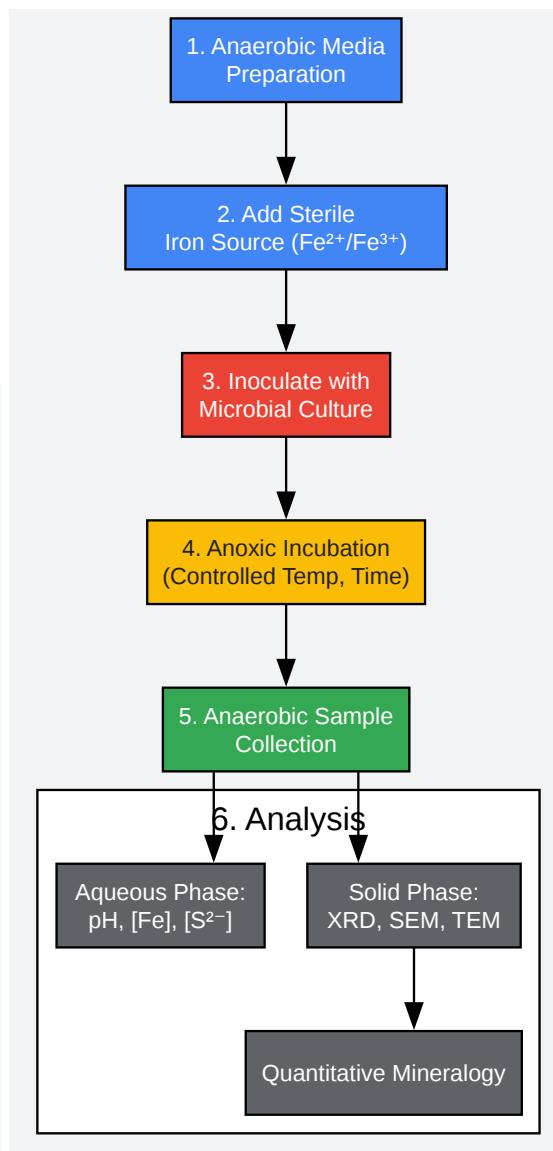
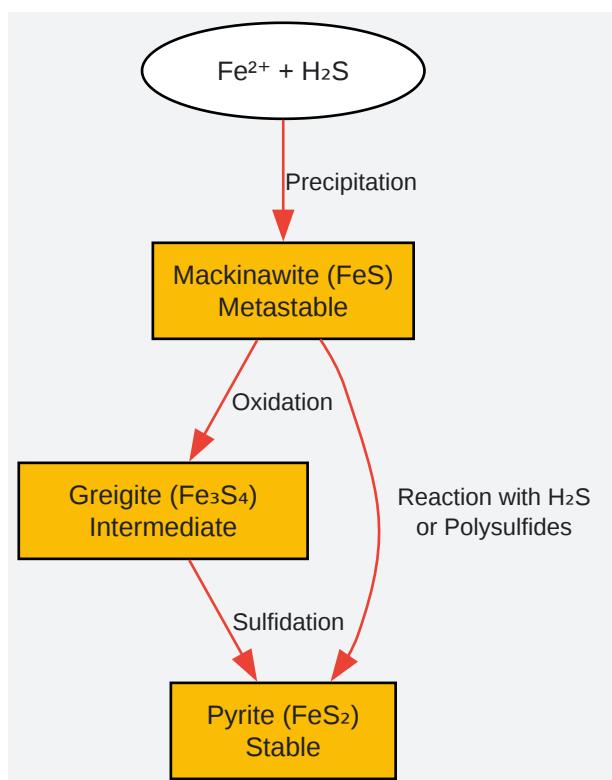
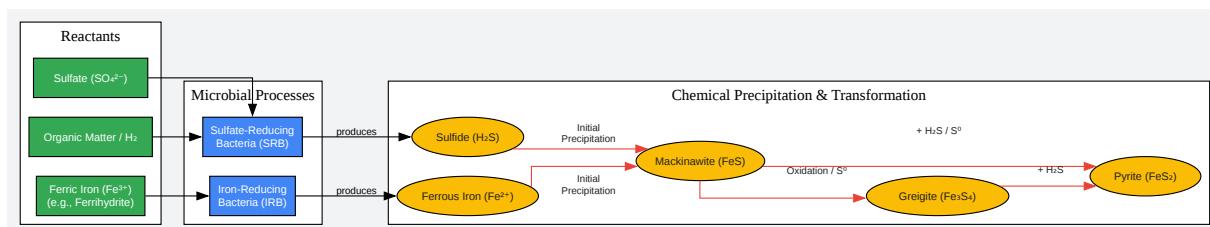
- Indirect Precipitation: SRB produce free sulfide, which then reacts abiotically with dissolved iron in the surrounding environment to form iron sulfide minerals.^[2]
- Cell-Associated Precipitation: The microbial cell walls and their associated extracellular polymeric substances (EPS) can act as templates for mineralization.^{[2][11]} These surfaces, which typically have a net negative charge, can bind dissolved iron, creating a localized microenvironment with high concentrations of both iron and microbially-produced sulfide, leading to nucleation and growth of iron sulfide minerals directly on the cell surface.^{[2][11]} This can sometimes lead to the complete encrustation of bacterial cells.^[3]

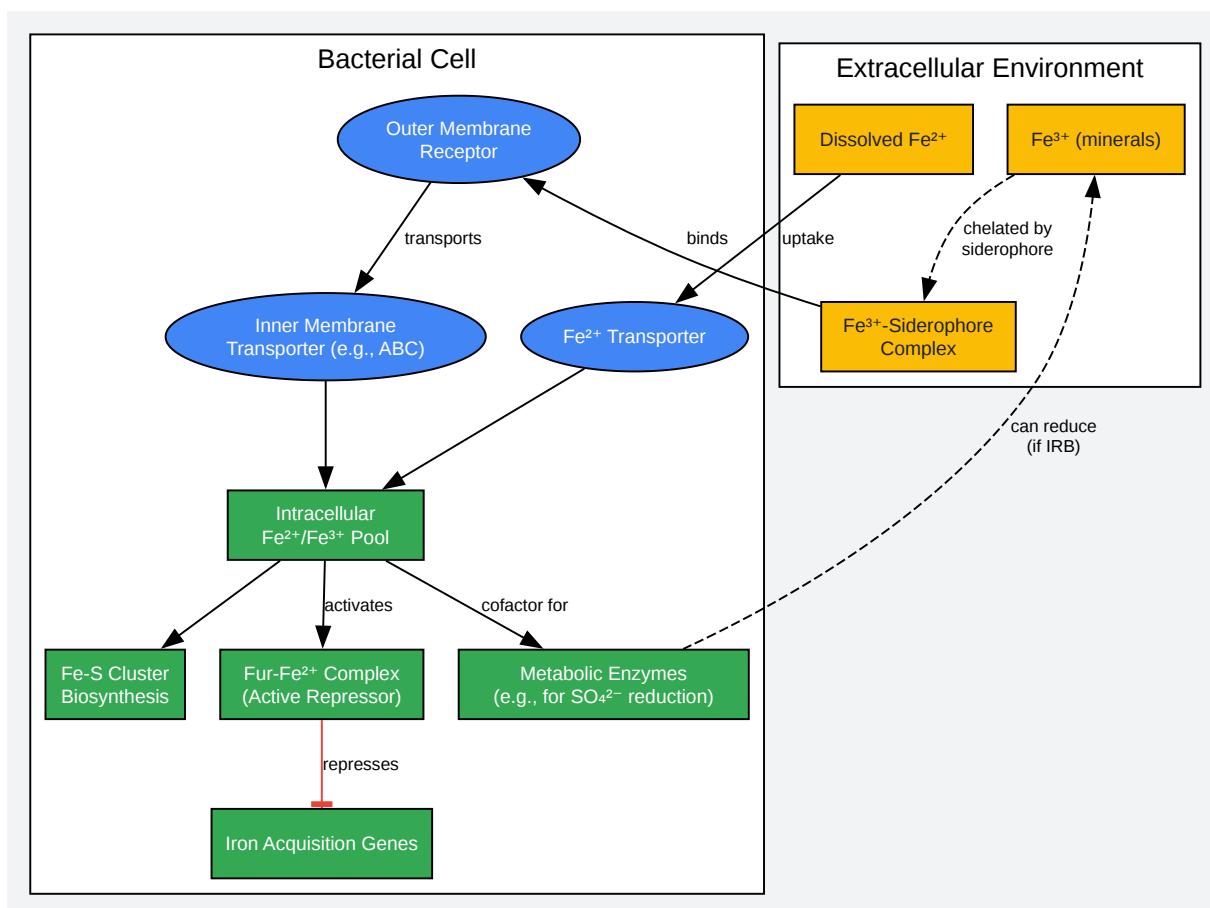
Other Key Microorganisms

While SRB are the primary players, other microbial groups contribute to the sulfur and iron cycles that lead to iron sulfide formation:

- Sulfur-Disproportionating Bacteria: These bacteria can produce both sulfide and sulfate from intermediate sulfur compounds like thiosulfate, sulfite, or elemental sulfur, contributing to sulfide mineralization.^[2]
- Iron-Reducing Bacteria (IRB): In anoxic environments, IRB can reduce ferric iron (Fe^{3+}) from minerals like ferrihydrite and goethite to ferrous iron (Fe^{2+}), the primary form that precipitates with sulfide.^[12] The interplay between IRB providing the Fe^{2+} and SRB providing the S^{2-} can significantly enhance the rate of iron sulfide formation.^[12]

The overall process can be visualized as a sequence of microbial and chemical reactions leading to the formation and transformation of iron sulfide minerals.





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References

- 1. Biogenic pyrite and metastable iron sulfides: Emerging formation pathways and geological and societal relevance | Geo-Bio Interfaces | Cambridge Core [cambridge.org]
- 2. Frontiers | What Do We Really Know about the Role of Microorganisms in Iron Sulfide Mineral Formation? [frontiersin.org]
- 3. Frontiers | Mechanisms of Pyrite Formation Promoted by Sulfate-Reducing Bacteria in Pure Culture [frontiersin.org]

- 4. What do we really know about the role of microorganisms in iron sulfide mineral formation? [pubs.usgs.gov]
- 5. actascientific.com [actascientific.com]
- 6. Biomedical applications of iron sulfide-based nanozymes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Biomedical applications of iron sulfide-based nanozymes [frontiersin.org]
- 8. dash.harvard.edu [dash.harvard.edu]
- 9. Corrosion of Iron by Sulfate-Reducing Bacteria: New Views of an Old Problem - PMC [pmc.ncbi.nlm.nih.gov]
- 10. iwaponline.com [iwaponline.com]
- 11. tandfonline.com [tandfonline.com]
- 12. tandfonline.com [tandfonline.com]
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